

Essential Safety and Disposal Guidance for JNJ-54717793

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Compound of Interest

Compound Name: JNJ-54717793

Cat. No.: B8726860

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This document provides crucial safety and logistical information for the proper handling and disposal of **JNJ-54717793**, a selective orexin-1 receptor antagonist. Given the absence of a specific Safety Data Sheet (SDS), this compound should be handled as a potentially hazardous substance. All procedures must be conducted in accordance with local regulations and institutional safety protocols.

Summary of Chemical and Physical Properties

Property	Value
Chemical Name	JNJ-54717793
Molecular Formula	C22H18F4N6O[1][2]
Molecular Weight	458.41 g/mol [1][2]
Appearance	Solid powder
Solubility	Soluble in DMSO (240 mg/mL)[2]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.

Experimental Protocols: Disposal Procedures

The following step-by-step procedures are recommended for the disposal of **JNJ-54717793** and associated materials. These protocols are based on general best practices for handling research chemicals of unknown hazard.

Personal Protective Equipment (PPE)

Before handling **JNJ-54717793** in any form, ensure the following PPE is worn:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

Spill Cleanup Procedure

In the event of a small spill of **JNJ-54717793** powder or solution:

- Alert Personnel: Notify others in the immediate area of the spill.
- Contain the Spill:
 - For solid spills, gently cover the powder with absorbent material to prevent it from becoming airborne.
 - For liquid spills, surround the spill with a chemical absorbent dike or pads.
- Absorb the Spill:
 - Carefully add an appropriate absorbent material (e.g., universal spill absorbent, vermiculite, or sand) to the spill, working from the outside in.
- Collect the Waste:
 - Using a scoop or forceps, carefully collect the absorbed material and any contaminated debris.
 - Place the waste into a clearly labeled, sealable plastic bag or container designated for hazardous chemical waste.

- Decontaminate the Area:
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or isopropanol), followed by a wipe with a cloth dampened with soapy water.
 - Place all cleaning materials into the hazardous waste container.
- Dispose of Waste:
 - Seal the waste container and label it as "Hazardous Waste" with the chemical name and date.
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

Disposal of Unused or Expired **JNJ-54717793**

Do not dispose of **JNJ-54717793** down the drain or in the regular trash.

- Solid Compound:
 - Ensure the original container is securely sealed.
 - If the original container is compromised, place it within a larger, sealed, and compatible container.
 - Label the container as "Hazardous Waste" with the full chemical name.
- Solutions of **JNJ-54717793**:
 - Collect all solutions containing **JNJ-54717793** in a dedicated, sealed, and chemically compatible waste container.
 - Label the container as "Hazardous Waste" and list all chemical constituents, including solvents.
- Contact EHS:
 - Store the waste container in a designated satellite accumulation area.

- Contact your institution's EHS office to schedule a pickup for hazardous waste.

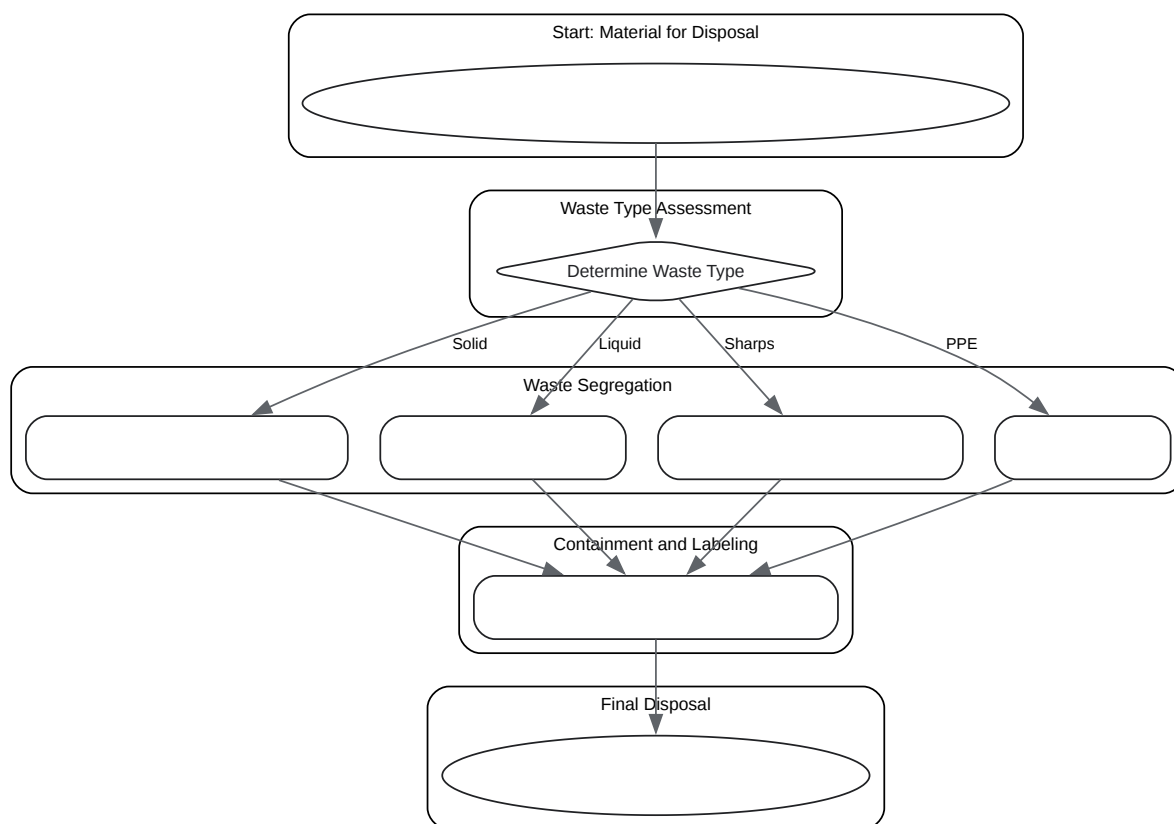
Disposal of Contaminated Laboratory Materials

All materials that have come into contact with **JNJ-54717793** must be treated as hazardous waste.

- Sharps:
 - Chemically contaminated sharps (e.g., needles, pipette tips) must be placed in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.
- Labware:
 - Disposable plastic and glass labware (e.g., vials, tubes, plates) that are visibly contaminated should be collected in a designated hazardous waste container.
- Personal Protective Equipment (PPE):
 - Contaminated gloves, bench paper, and other disposable PPE should be placed in a sealed bag or container labeled for hazardous waste.

Mandatory Visualization: Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **JNJ-54717793** and related materials.



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Caption: Disposal workflow for **JNJ-54717793**.

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References

- 1. JNJ-54717793 Datasheet DC Chemicals [dcchemicals.com]
- 2. immunomart.com [immunomart.com]
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